# Technical Monograph: Synthesis and Characterization of 2-Ethynylpiperidine Hydrochloride

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Ethynylpiperidine hydrochloride* |
| *CAS No.:* | *1380680-53-4* |
| *Cat. No.:* | *B1401486* |

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## Executive Summary

2-Ethynylpiperidine is a high-value pharmacophore in medicinal chemistry, serving as a critical "fragment" in Fragment-Based Drug Discovery (FBDD). Its terminal alkyne moiety functions as a versatile handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) ("Click Chemistry") and Sonogashira cross-coupling, enabling the rapid diversification of kinase inhibitors and GPCR ligands.

This technical guide details the synthesis of **2-ethynylpiperidine hydrochloride** starting from N-Boc-2-piperidineethanol. Unlike traditional routes that rely on harsh lithiation (Corey-Fuchs), this protocol utilizes the Bestmann-Ohira Reagent (BOR) for a mild, chemoselective homologation. This approach preserves stereocenter integrity (if starting from chiral material) and ensures high functional group tolerance.

## Strategic Synthetic Analysis

### Retrosynthetic Logic

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The synthesis is designed to install the alkyne functionality while maintaining the nitrogen protection until the final step to prevent side reactions (e.g., propargylic amine oxidation).

- Target: 2-Ethynylpiperidine HCl
- Precursor:tert-Butyl 2-ethynylpiperidine-1-carboxylate
- Intermediate:tert-Butyl 2-formylpiperidine-1-carboxylate (N-Boc-2-piperidinecarboxaldehyde)
- Starting Material:tert-Butyl 2-(2-hydroxyethyl)piperidine-1-carboxylate (N-Boc-2-piperidineethanol)

## Route Selection: Bestmann-Ohira vs. Corey-Fuchs

We prioritize the Bestmann-Ohira Homologation for this protocol.

| Feature | Method A: Corey-Fuchs | Method B: Bestmann-Ohira (Selected) |
|---|---|---|
| Reagents | $CBr_4$, $PPh_3$, n-BuLi | Bestmann-Ohira Reagent (BOR), $K_2CO_3$ |
| Conditions | Cryogenic (-78°C), Strong Base | Ambient (0°C to RT), Mild Base |
| Safety | Lithium pyrophoricity | Diazo handling (requires care but manageable) |
| Chirality | Risk of racemization during lithiation | High retention of configuration |
| Scalability | Moderate (cryogenic limits) | High (standard reactor cooling) |

## Visual Workflow (DOT Diagram)




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Figure 1: Step-wise synthetic workflow for the conversion of alcohol to terminal alkyne salt.

# Detailed Experimental Protocol

## Step 1: Oxidation of N-Boc-2-piperidineethanol

Objective: Convert the primary alcohol to the aldehyde without over-oxidation to the carboxylic acid. Method: Swern Oxidation (Standard) or Parikh-Doering (Scale-up preferred).

- Reagents: Oxalyl chloride (1.1 eq), DMSO (2.2 eq), Triethylamine (5.0 eq), DCM (Solvent).
- Protocol:
  - Cool a solution of oxalyl chloride in dry DCM to -78°C under $N_2$.
  - Add DMSO dropwise (maintain T < -60°C). Stir for 15 min.
  - Add N-Boc-2-piperidineethanol (dissolved in DCM) dropwise. Stir for 30 min.
  - Add $Et_3N$ dropwise. The solution will become thick/white.
  - Allow to warm to 0°C over 1 hour.
  - Quench: Add saturated $NH_4Cl$ solution. Extract with DCM.
  - Purification: Silica gel chromatography (Hexanes/EtOAc).
- Checkpoint: Appearance of aldehyde proton in $^1H$ NMR (~9.6 ppm).

## Step 2: Bestmann-Ohira Homologation

Objective: Convert the aldehyde to the terminal alkyne.[1] Mechanism: Base-mediated generation of the diazophosphonate anion, which attacks the aldehyde, followed by cycloelimination and 1,2-migration.

- Reagents: Bestmann-Ohira Reagent (Dimethyl (1-diazo-2-oxopropyl)phosphonate) (1.2 eq), $K_2CO_3$ (2.0 eq), MeOH (Solvent).
- Protocol:

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- Dissolve the aldehyde (from Step 1) in dry Methanol (0.1 M concentration).
- Cool to 0°C.
- Add $K_2CO_3$.[2]
- Add Bestmann-Ohira reagent dropwise.
- Stir at 0°C for 1 hour, then warm to Room Temperature (RT) overnight.
- Workup: Dilute with $Et_2O$, wash with $NaHCO_3$ and brine.
- Purification: Silica gel chromatography.

- Safety Note: The BOR generates a transient diazo species. Avoid heat and friction. Ensure good ventilation.

## Step 3: Deprotection and Salt Formation

Objective: Remove the Boc group and isolate the stable hydrochloride salt.

- Reagents: 4M HCl in 1,4-Dioxane.
- Protocol:
  - Dissolve N-Boc-2-ethynylpiperidine in a minimal amount of dry 1,4-dioxane or $Et_2O$.
  - Cool to 0°C.
  - Add 4M HCl in dioxane (5-10 eq) dropwise.
  - Stir at RT for 2-4 hours. A white precipitate should form.
  - Isolation: Filter the solid under $N_2$ or concentrate and triturate with cold $Et_2O$.
  - Drying: Dry under high vacuum to remove traces of HCl gas.

## Characterization & Data Analysis

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The following data represents expected values for the pure hydrochloride salt.

## NMR Spectroscopy (Expected Data)

| Nucleus | Solvent | Shift (δ ppm) | Multiplicity | Assignment |
|---|---|---|---|---|
| $^{1}$H NMR | $D_2O$ | 3.90 - 4.10 | Multiplet (1H) | C2-H (Chiral center) |
| 3.30 - 3.50 | Multiplet (1H) | C6-H (Axial) | | |
| 2.95 - 3.15 | Multiplet (1H) | C6-H (Equatorial) | | |
| 2.85 - 2.95 | Doublet (1H) | Alkyne C≡C-H (J ~2 Hz) | | |
| 1.50 - 2.20 | Multiplets (6H) | Piperidine Ring (C3, C4, C5) | | |
| $^{13}$C NMR | $D_2O$ | ~80.5 | Singlet | Internal Alkyne C |
| ~75.2 | Singlet | Terminal Alkyne CH | | |
| ~48.5 | Singlet | C2 (Chiral center) | | |
| ~44.0 | Singlet | C6 | | |

## Infrared (IR) Spectroscopy

- 3250 - 3300 $cm^{-1}$: Sharp, strong stretch (≡C-H). Diagnostic for terminal alkyne.
- 2400 - 2800 $cm^{-1}$: Broad ammonium salt bands ($R_2NH_2^+$ $Cl^-$).
- 2120 $cm^{-1}$: Weak stretch (C≡C). Often weak in terminal alkynes.

## Mass Spectrometry

- Method: ESI-MS (Positive Mode)
- Expected m/z: 110.1 $[M+H]^+$ (Free base mass = 109.17 g/mol ).

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# Process Safety & Troubleshooting

## Critical Process Parameters (CPPs)

- Moisture Control (Step 1): Swern oxidation is notoriously sensitive to water. Ensure all glassware is flame-dried and reagents are anhydrous.
- Temperature Control (Step 2): The Bestmann-Ohira reaction is exothermic. Run at 0°C initially to prevent side reactions (aldol condensation of the aldehyde).
- Diazo Handling: Although BOR is safer than diazomethane, it is still a high-energy compound. Do not concentrate reaction mixtures containing excess BOR to dryness with heat.

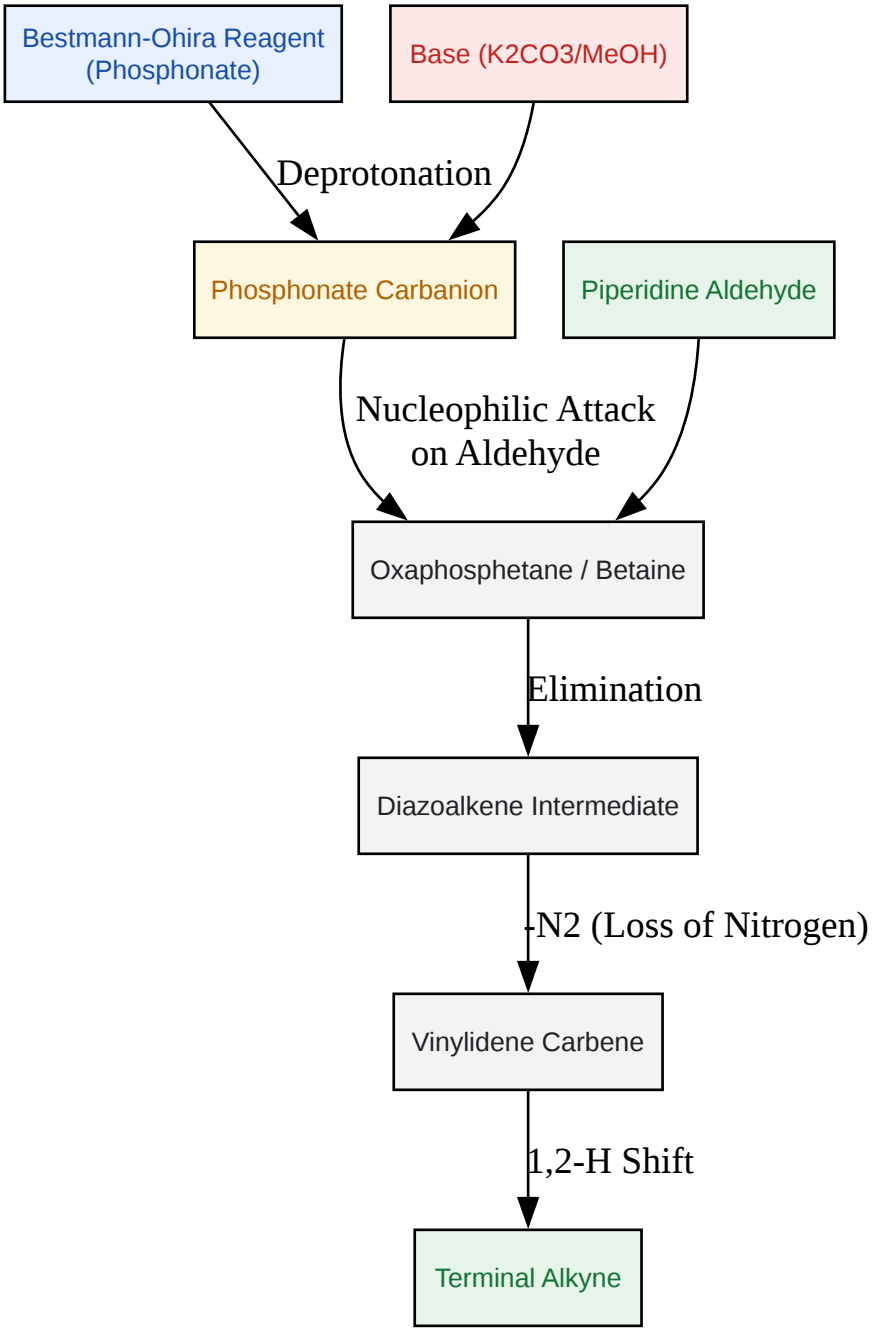
## Troubleshooting Guide

| Issue | Probable Cause | Corrective Action |
|---|---|---|
| Low Yield (Step 1) | Incomplete oxidation or over-oxidation | Switch to DMP (Dess-Martin Periodinane) for easier handling on small scale. |
| Racemization | Base too strong or temp too high | Ensure $K_2CO_3$ is used (not KOH/NaOH) and keep Step 2 at 0°C. |
| Sticky Solid (Step 3) | Hygroscopic salt | Triturate with anhydrous $Et_2O$ or pentane. Store in a desiccator. |

# Pathway Logic & Mechanism

The conversion relies on the Seyferth-Gilbert Homologation mechanism.[1][2][3] The diagram below illustrates the electronic flow during the critical homologation step.

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Figure 2: Mechanistic pathway of the Bestmann-Ohira homologation.

## References

- Seyferth-Gilbert Homologation Original Report: Gilbert, J. C.; Weerasooriya, U. "Elaboration of Aldehydes and Ketones to Alkynes: Improved Utility of the Seyferth-Gilbert Reagent." J. Org.[3] Chem.1982, 47, 1837–1845.[3] Link

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- 2. chemistry.stackexchange.com [chemistry.stackexchange.com]
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- 4. Organic Syntheses Procedure [orgsyn.org]
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